

Commercial Sources and Availability of Palmitoylglycine-d31: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest					
Compound Name:	Palmitoylglycine-d31				
Cat. No.:	B12425256	Get Quote			

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial sources, availability, and technical specifications of **Palmitoylglycine-d31**. It is designed to assist researchers, scientists, and drug development professionals in sourcing this stable isotope-labeled compound for their studies. This document also includes relevant experimental protocols and a depiction of the known signaling pathway of its non-deuterated analog, Palmitoylglycine.

Commercial Availability and Technical Data

Palmitoylglycine-d31 is a deuterated form of Palmitoylglycine, an endogenous N-acyl glycine. Its primary application in research is as an internal standard for quantitative analysis by mass spectrometry (MS), particularly in liquid chromatography-mass spectrometry (LC-MS) methods. Several chemical suppliers offer **Palmitoylglycine-d31** for research purposes. The following table summarizes the available information from prominent commercial vendors.

Supplier	Catalog Number	Purity	Isotopic Enrichment	Available Quantities
MedChemExpres s	HY-W074890S	99.40%[1]	Not specified	1 mg, 5 mg
Clearsynth	CS-O-15045	Not specified	Not specified	Inquiry required



Note: Isotopic enrichment is a critical parameter for internal standards. While not always explicitly stated on product pages, this information is typically available on the Certificate of Analysis (CofA) provided with the product upon purchase. Researchers are strongly encouraged to request the CofA from the supplier to obtain precise isotopic enrichment data.

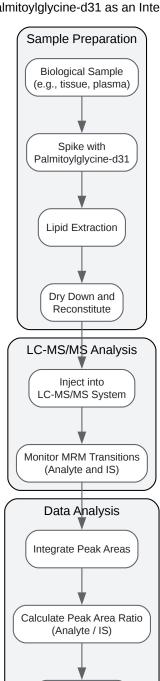
Experimental Protocols

The primary use of **Palmitoylglycine-d31** is as an internal standard in quantitative mass spectrometry. Below is a generalized workflow for its application in quantifying endogenous Palmitoylglycine in biological samples. Following this, a detailed experimental protocol for the analysis of N-acyl glycines, adapted from relevant literature, is provided.

General Workflow for Palmitoylglycine-d31 as an Internal Standard

The use of a stable isotope-labeled internal standard like **Palmitoylglycine-d31** is crucial for accurate quantification in mass spectrometry by correcting for variations in sample preparation and instrument response.





Workflow: Palmitoylglycine-d31 as an Internal Standard

Click to download full resolution via product page

Quantify using Calibration Curve



Figure 1. General workflow for the use of **Palmitoylglycine-d31** as an internal standard in LC-MS/MS analysis.

Detailed Method for Quantification of N-Acyl Glycines by LC-MS/MS

The following protocol is adapted from Rimmerman et al. (2008), which describes the analysis of the non-deuterated Palmitoylglycine. This method can be readily adapted for the quantification of Palmitoylglycine using **Palmitoylglycine-d31** as an internal standard.

- 1. Lipid Extraction from Tissues:
- Homogenize tissue samples in a suitable solvent (e.g., methanol).
- Add the internal standard, Palmitoylglycine-d31, to the homogenate at a known concentration.
- Perform a lipid extraction using a chloroform/methanol/water partitioning system.
- Collect the organic phase containing the lipids.
- Dry the organic phase under a stream of nitrogen.
- Reconstitute the dried lipid extract in a solvent compatible with the LC-MS system (e.g., methanol).
- 2. LC-MS/MS Analysis:
- Liquid Chromatography (LC):
 - Use a C18 reverse-phase column for separation.
 - Employ a gradient elution with solvents such as water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B).
 - The gradient should be optimized to achieve good separation of Palmitoylglycine from other matrix components.



- Mass Spectrometry (MS/MS):
 - Use an electrospray ionization (ESI) source in positive ion mode.
 - Operate the mass spectrometer in Multiple Reaction Monitoring (MRM) mode.
 - MRM Transitions:
 - Palmitoylglycine (Analyte): Monitor the transition from the precursor ion [M+H]+ to a specific product ion.
 - Palmitoylglycine-d31 (Internal Standard): Monitor the corresponding transition for the deuterated compound. The precursor and product ions will have a mass shift corresponding to the number of deuterium atoms.

Quantification:

- Generate a calibration curve using known concentrations of non-deuterated Palmitoylglycine spiked with a constant concentration of Palmitoylglycine-d31.
- Plot the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte.
- Use the peak area ratio obtained from the biological samples to determine the concentration of endogenous Palmitoylglycine from the calibration curve.

Signaling Pathway of Palmitoylglycine

While **Palmitoylglycine-d31** is primarily used as a tool for quantification, understanding the biological role of the parent compound is essential for many research applications. Palmitoylglycine has been identified as an endogenous lipid that modulates calcium influx and nitric oxide production in sensory neurons.



Cell Membrane Palmitoylglycine Binds **Putative GPCR** Activates Influx Cytosol Ca²⁺ L-Arginine Activates Nitric Oxide Synthase (nNOS) Nitric Oxide (NO) L-Citrulline Cellular Response (e.g., modulation of nociception)

Signaling Pathway of Palmitoylglycine

Click to download full resolution via product page

Figure 2. Proposed signaling pathway for Palmitoylglycine in sensory neurons.



This pathway illustrates that Palmitoylglycine is believed to bind to a putative G-protein coupled receptor (GPCR) on the cell surface. This binding event leads to the opening of calcium channels, resulting in an influx of extracellular calcium ions (Ca²⁺). The increase in intracellular Ca²⁺ concentration activates neuronal nitric oxide synthase (nNOS), which in turn catalyzes the conversion of L-arginine to L-citrulline and nitric oxide (NO). The production of NO then leads to downstream cellular responses, including the modulation of pain signaling.

This technical guide provides a comprehensive starting point for researchers interested in utilizing **Palmitoylglycine-d31**. For specific applications, it is always recommended to consult the latest scientific literature and the technical documentation provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Commercial Sources and Availability of Palmitoylglycine-d31: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12425256#commercial-sources-and-availability-of-palmitoylglycine-d31]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com